

Solubility of Benzyl Mercaptan in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Benzyl mercaptan

Cat. No.: B3419994

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **benzyl mercaptan** in various common organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding and applying the solubility characteristics of this compound in their work.

Quantitative Solubility Data

The solubility of **benzyl mercaptan** varies across different types of organic solvents. While comprehensive quantitative data is not extensively available in published literature, the following table summarizes the available information. It is important to note that "miscible" indicates that the two substances are soluble in each other in all proportions.

Solvent	Chemical Class	Temperature (°C)	Solubility
Water	Protic	25	732.2 mg/L (estimated)[1]
Ethanol	Alcohol (Protic)	Not Specified	Miscible[2]
95% Ethanol	Alcohol (Protic)	Not Specified	1 mL in 1 mL[3][4]
Ether (Diethyl Ether)	Ether (Aprotic)	Not Specified	Miscible[2]
Carbon Disulfide	Nonpolar	Not Specified	Soluble[3][5]
Chloroform	Halogenated	Not Specified	Slightly Soluble[6]
Methanol	Alcohol (Protic)	Not Specified	Slightly Soluble[6]
Carbon Tetrachloride	Halogenated	Not Specified	Slightly Soluble[3][4]

Qualitative Solubility Observations:

- **Benzyl mercaptan** is generally described as being soluble in organic solvents.[7][8]
- It is soluble in alcohol and ether.[9][10]
- It is insoluble in water.[1][5][6][7][9][10]

Experimental Protocols for Solubility Determination

For a precise quantitative determination of **benzyl mercaptan** solubility in a specific organic solvent, the following experimental methodologies can be employed. These protocols are based on standard laboratory practices for solubility assessment.

Method 1: Gravimetric Analysis

This method involves the preparation of a saturated solution followed by the evaporation of the solvent to determine the mass of the dissolved solute.

Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of **benzyl mercaptan** to a known volume of the desired organic solvent in a sealed container (e.g., a screw-cap vial).
- Agitate the mixture at a constant temperature using a shaker or magnetic stirrer for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached. The presence of undissolved **benzyl mercaptan** will confirm that the solution is saturated.
- Separation of Phases:
 - Allow the mixture to stand undisturbed at the constant temperature until the undissolved **benzyl mercaptan** has settled.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a calibrated pipette, ensuring no undissolved solute is transferred.
- Solvent Evaporation and Mass Determination:
 - Transfer the aliquot of the saturated solution to a pre-weighed, dry container.
 - Evaporate the solvent under a gentle stream of inert gas or in a vacuum oven at a temperature that will not cause the **benzyl mercaptan** to decompose.
 - Once the solvent is completely removed, weigh the container with the remaining **benzyl mercaptan** residue.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **benzyl mercaptan** by subtracting the initial weight of the empty container.
 - Express the solubility in terms of grams per 100 mL or moles per liter of the solvent.

Method 2: Spectroscopic or Chromatographic Analysis

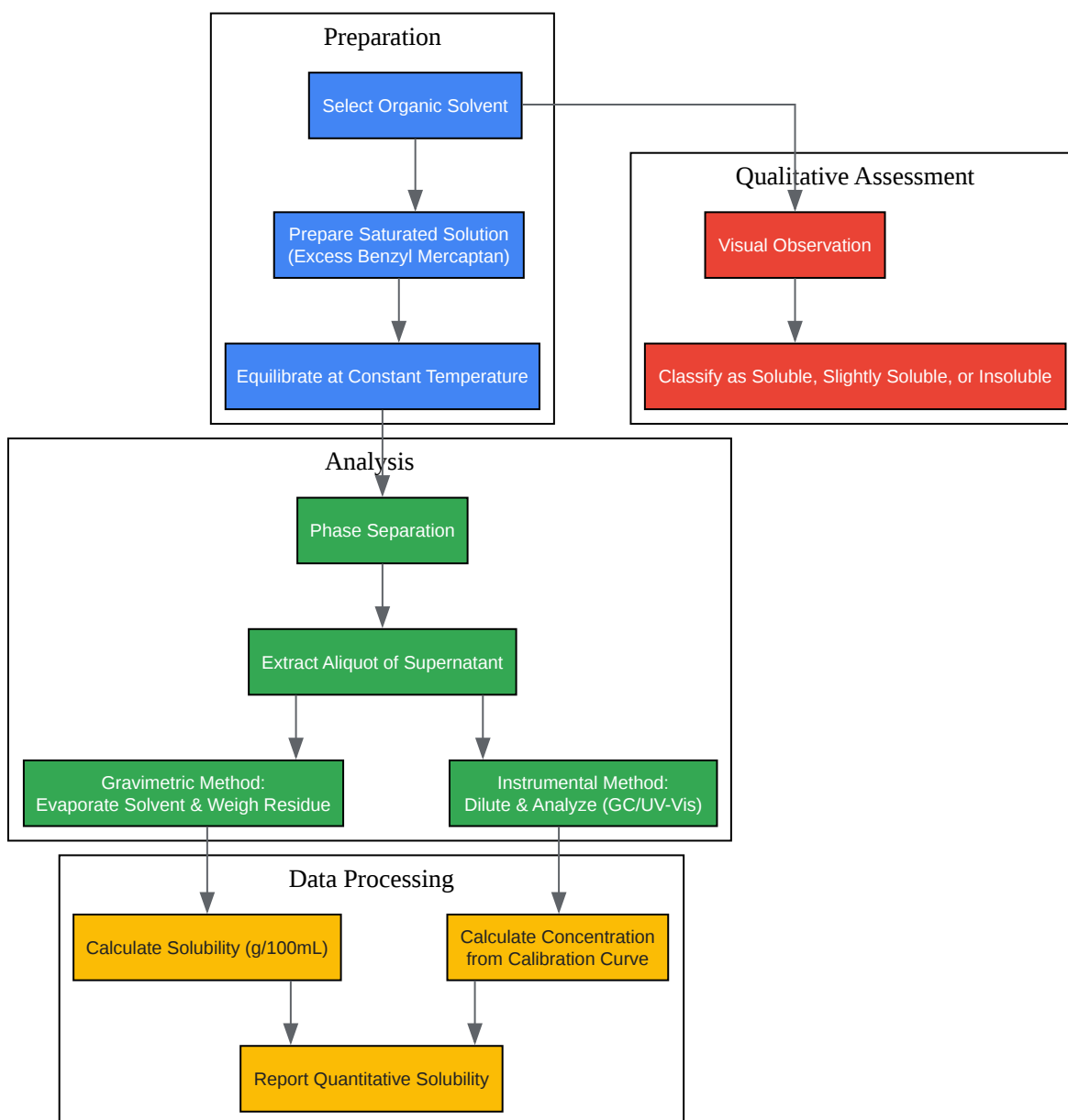
This method relies on creating a calibration curve to determine the concentration of **benzyl mercaptan** in a saturated solution.

Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **benzyl mercaptan** in the chosen solvent with known concentrations.
 - Using a suitable analytical instrument (e.g., UV-Vis spectrophotometer or Gas Chromatograph), measure the absorbance or peak area for each standard solution.
 - Plot a calibration curve of absorbance/peak area versus concentration.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **benzyl mercaptan** in the solvent as described in the gravimetric method (Section 2.1, step 1).
 - After allowing the phases to separate, carefully withdraw an aliquot of the clear supernatant.
 - Dilute the aliquot with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
 - Analyze the diluted sample using the same analytical method to determine its concentration.
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of **benzyl mercaptan** in the diluted sample.
 - Calculate the concentration in the original saturated solution by accounting for the dilution factor.

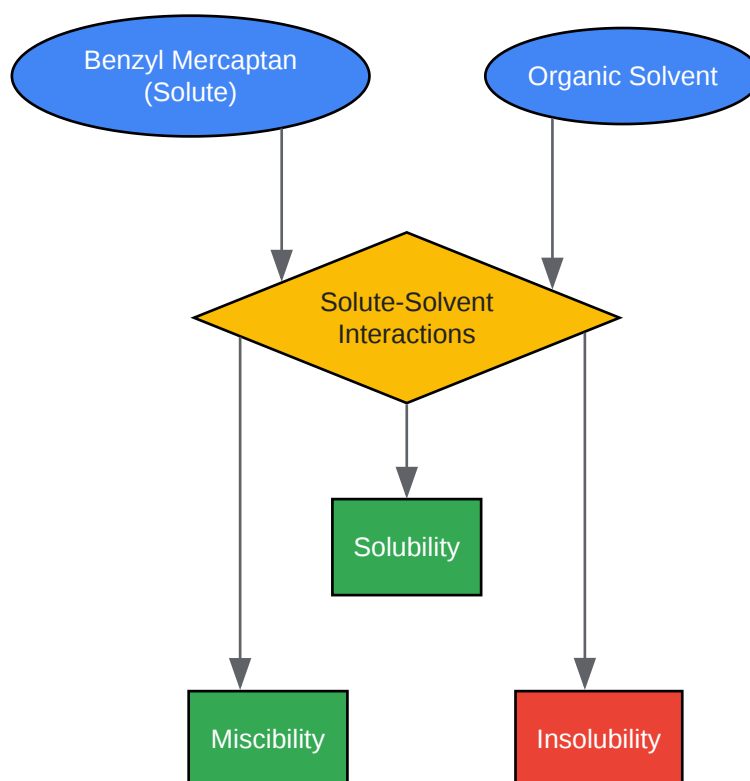
Workflow and Logic Diagrams

The following diagrams, generated using Graphviz, illustrate the logical workflow for assessing the solubility of **benzyl mercaptan**.



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*Experimental workflow for determining **benzyl mercaptan** solubility.*



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Logical relationships in solubility determination.

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